

Molecular weight and formula of 1-(2,2-dibromoethenyl)-4-methoxybenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2,2-dibromoethenyl)-4-methoxybenzene

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In-Depth Technical Guide: 1-(2,2-dibromoethenyl)-4-methoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-(2,2-dibromoethenyl)-4-methoxybenzene**, including its molecular formula, molecular weight, and a detailed experimental protocol for its synthesis. This document is intended to serve as a valuable resource for researchers in organic synthesis and drug development.

Core Compound Data

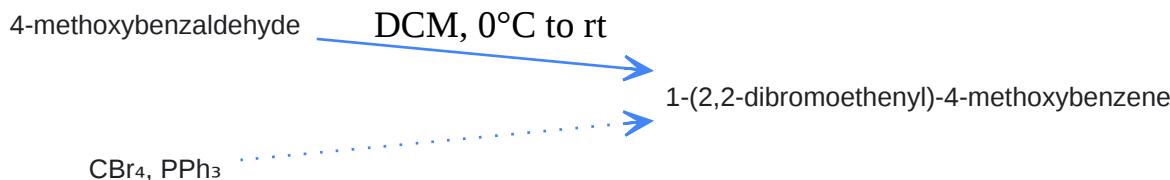
1-(2,2-dibromoethenyl)-4-methoxybenzene is a halogenated aromatic compound. Below is a summary of its key quantitative data.

Property	Value	Reference
Molecular Formula	C ₉ H ₈ Br ₂ O	[1]
Molecular Weight	291.97 g/mol	[1]
Physical State	Solid	[2]
Appearance	Yellow to white solid	[2]
Melting Point	34 °C	[2]
CAS Number	60512-57-4	[1]

Synthesis Protocol: Corey-Fuchs Reaction

The primary method for synthesizing **1-(2,2-dibromoethenyl)-4-methoxybenzene** is the Corey-Fuchs reaction, which involves the one-carbon homologation of an aldehyde.[\[3\]](#)[\[4\]](#) In this case, the starting material is 4-methoxybenzaldehyde.

Reaction Scheme



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Caption: Synthesis of **1-(2,2-dibromoethenyl)-4-methoxybenzene**.

Experimental Procedure

The following is a general procedure for the Corey-Fuchs reaction to synthesize 1,1-dibromoalkenes from aldehydes.[\[5\]](#)

Materials:

- Triphenylphosphine (PPh₃)

- Carbon tetrabromide (CBr₄)
- 4-methoxybenzaldehyde
- Dichloromethane (DCM), dry
- Hexanes

Step 1: Ylide Formation and Reaction with Aldehyde

- In a round-bottom flask under an argon atmosphere, dissolve triphenylphosphine (3.0 equivalents) in dry dichloromethane (DCM).
- Cool the solution to 0°C using an ice bath.
- Slowly add carbon tetrabromide (1.5 equivalents) to the cooled solution.
- Stir the resulting mixture at 0°C for 15 minutes.
- Add a solution of 4-methoxybenzaldehyde (1.0 equivalent) in dry DCM to the reaction mixture.
- Allow the reaction to warm to room temperature and stir overnight.

Step 2: Work-up and Purification

- Triturate the reaction mixture with cold hexanes to precipitate excess triphenylphosphine.
- Filter the mixture to remove the solid triphenylphosphine.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by silica gel chromatography to obtain **1-(2,2-dibromoethenyl)-4-methoxybenzene**.

Spectroscopic Data

Detailed experimental spectroscopic data for **1-(2,2-dibromoethenyl)-4-methoxybenzene** is not readily available in the surveyed literature. However, data for the analogous dichloro

compound, 1-(2,2-dichlorovinyl)-4-methoxybenzene, can provide some insight into the expected spectral characteristics.[6]

¹H NMR (400 MHz, CDCl₃) of 1-(2,2-dichlorovinyl)-4-methoxybenzene:[6]

- δ 7.50 (d, J = 9.2 Hz, 2H)
- δ 6.90 (d, J = 9.2 Hz, 2H)
- δ 6.79 (s, 1H)
- δ 3.83 (s, 3H)

¹³C NMR (125 MHz, CDCl₃) of 1-(2,2-dichlorovinyl)-4-methoxybenzene:[6]

- δ 159.55
- δ 130.05
- δ 128.03
- δ 125.98
- δ 118.80
- δ 113.87
- δ 55.29

IR (neat, cm⁻¹) of 1-(2,2-dichlorovinyl)-4-methoxybenzene:[6]

- 1605, 1510, 1252, 1178, 1032, 908, 821

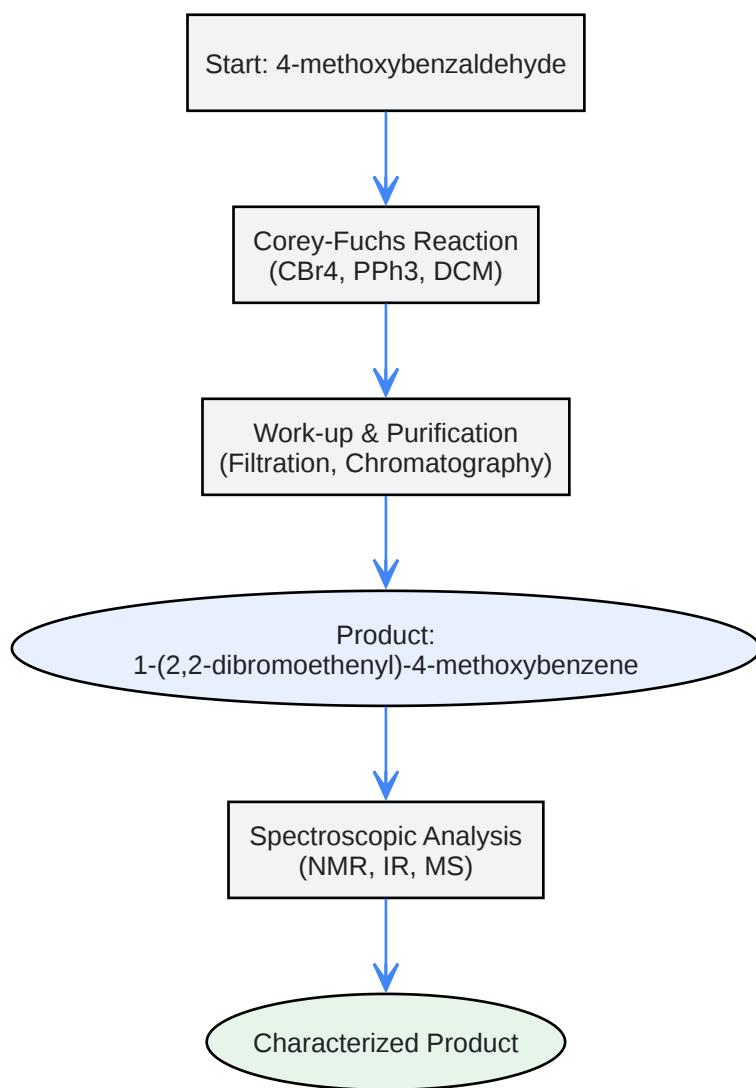
Applications and Future Research

Currently, there is limited information in the public domain regarding the specific applications or biological activity of **1-(2,2-dibromoethenyl)-4-methoxybenzene**. This presents an opportunity for further research into the potential utility of this compound in areas such as organic synthesis, materials science, or as a scaffold in drug discovery. The presence of the

dibromoethenyl group offers a versatile handle for further chemical transformations, such as cross-coupling reactions or conversion to an alkyne.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow from starting materials to the final, characterized product.



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Caption: Workflow for the synthesis and analysis of the target compound.

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- To cite this document: BenchChem. [Molecular weight and formula of 1-(2,2-dibromoethenyl)-4-methoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1353493#molecular-weight-and-formula-of-1-\(2,2-dibromoethenyl\)-4-methoxybenzene](https://www.benchchem.com/product/b1353493#molecular-weight-and-formula-of-1-(2,2-dibromoethenyl)-4-methoxybenzene)

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